

A Deep Dive into Tobermorite: Chemical Composition and Structural Variations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tobermorite

Cat. No.: B576468

[Get Quote](#)

Tobermorite, a calcium silicate hydrate (C-S-H) mineral, is a cornerstone material in cement chemistry and possesses significant interest for researchers and materials scientists. Its complex and variable structure gives rise to a family of related minerals with distinct properties. This technical guide provides an in-depth exploration of the chemical formula and variations of **Tobermorite**, presenting key data in a structured format for researchers, scientists, and drug development professionals.

The Tobermorite Supergroup: A Family of Layered Silicates

The **Tobermorite** supergroup encompasses a range of crystalline phases characterized by their layered structure.^[1] These layers are composed of calcium polyhedra sheets flanked by silicate chains.^{[2][3][4]} Variations in the stacking of these layers, the water content within the interlayer spaces, and ionic substitutions lead to the different members of this supergroup.^{[1][3]}

The primary classification within the **Tobermorite** group is based on the basal spacing observed in X-ray diffraction patterns, which directly relates to the degree of hydration. The most common forms are 9 Å, 11 Å, and 14 Å **Tobermorite**.^{[1][2]}

Chemical Formulas and Nomenclature

The chemical formula of **Tobermorite** is not singular but varies depending on the specific mineral within the supergroup. The general formula for the **Tobermorite** group (with a basal

spacing of ~ 11 Å is given as $\text{Ca}_{4+x}(\text{Al}_y\text{Si}_{6-y})\text{O}_{15+2x-y}\cdot 5\text{H}_2\text{O}$.^[1]

A key distinction is made between "normal" and "anomalous" **Tobermorite**, which differ in their thermal behavior and the content of their structural cavities.^[2] Normal **Tobermorite** contains "zeolitic" calcium cations and water molecules in its cavities, while anomalous **Tobermorite** contains only water molecules.^[2]

The nomenclature was further refined to distinguish between end-members of the 11 Å **Tobermorite** solid solution:

- **Tobermorite**: The ideal end-member with the formula $\text{Ca}_5\text{Si}_6\text{O}_{17}\cdot 5\text{H}_2\text{O}$.^{[1][5]}
- **Kenotobermorite**: The other end-member with the formula $\text{Ca}_4\text{Si}_6\text{O}_{15}(\text{OH})_2\cdot 5\text{H}_2\text{O}$.^{[1][5]}

Another significant member of the supergroup is:

- **Plombièreite** (14 Å **Tobermorite**): A more hydrated form with the chemical formula $\text{Ca}_5\text{Si}_6\text{O}_{16}(\text{OH})_2\cdot 7\text{H}_2\text{O}$.^{[1][6]}

The following table summarizes the chemical formulas of key **Tobermorite** variations:

Mineral Name	Common Name/Variety	Chemical Formula	Citation
Tobermorite	11 Å Tobermorite	$\text{Ca}_5\text{Si}_6\text{O}_{17}\cdot 5\text{H}_2\text{O}$ or $\text{Ca}_5\text{Si}_6\text{O}_{16}(\text{OH})_2\cdot 4\text{H}_2\text{O}$	^{[3][7][8]}
Kenotobermorite	Anomalous Tobermorite	$\text{Ca}_4\text{Si}_6\text{O}_{15}(\text{OH})_2\cdot 5\text{H}_2\text{O}$	^{[1][2][5]}
Plombièreite	14 Å Tobermorite	$\text{Ca}_5\text{Si}_6\text{O}_{16}(\text{OH})_2\cdot 7\text{H}_2\text{O}$ or $\text{Ca}_5\text{Si}_6\text{O}_{16}(\text{OH})_2\cdot 8\text{H}_2\text{O}$	^{[1][2][6]}
Riversideite	9 Å Tobermorite	$\text{Ca}_5\text{Si}_6\text{O}_{16}(\text{OH})_2$	^{[1][6]}
Paratobbermorite	$\text{Ca}_4(\text{Al}_{0.5}\text{Si}_{0.5})_2\text{Si}_4\text{O}_{16}(\text{OH})\cdot 2\text{H}_2\text{O}\cdot (\text{Ca}\cdot 3\text{H}_2\text{O})$	^{[9][10]}	

Crystallographic Data

The structural variations of **Tobermorite** are reflected in their crystallographic parameters. The following table presents a summary of the unit cell dimensions and space groups for several **Tobermorite** minerals.

Mineral	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	β (°) / γ (°)	Citation
Tobermorite-11 Å	Orthorhombic	C222 ₁	11.17	7.38	22.94	90	[7]
Tobermorite-11 Å (Normal - MDO2)	Monoclinic	B11m	6.732	7.368	22.680	γ = 123.18	[2]
Kenotobermorite (Anomalous - MDO1)	Orthorhombic	F2dd	11.265	7.386	44.970	[2]	
Kenotobermorite (Anomalous - MDO2)	Monoclinic	B11m	6.735	7.385	22.487	γ = 123.25	[2][10]
Plombières (14 Å Tobermorite)	Monoclinic	B11b	6.735	7.425	27.987	γ = 123.25	[6]

Experimental Protocols for Tobermorite Synthesis

The synthesis of **Tobermorite**, particularly the 11 Å phase, is typically achieved through hydrothermal methods. The precise conditions can be tailored to yield specific crystalline forms and morphologies.

Hydrothermal Synthesis from Pure Chemicals

A common laboratory-scale synthesis involves the reaction of a calcium source and a silica source in an aqueous suspension under elevated temperature and pressure.

- Starting Materials:
 - Calcium source: Calcium oxide (CaO) or calcium hydroxide (Ca(OH)₂).
 - Silica source: Amorphous silica (e.g., fumed silica, silica gel) or borosilicate glass.[\[11\]](#)
- Molar Ratios: The molar ratio of CaO to SiO₂ (C/S ratio) is a critical parameter. For the synthesis of 11.3 Å **Tobermorite**, a C/S ratio of 0.83 is often targeted.[\[12\]](#) Ratios between 0.66 and 0.83 are also reported to be effective.[\[13\]](#)
- Hydrothermal Conditions:
 - Temperature: Typically ranges from 180 °C to 240 °C.[\[12\]](#)[\[14\]](#) Higher temperatures can accelerate the reaction kinetics but may also lead to the formation of other phases like xonotlite if not carefully controlled.[\[12\]](#)
 - Time: Reaction times can vary from a few hours to several days (e.g., 2 to 72 hours).[\[12\]](#)
 - Apparatus: The reaction is carried out in a sealed autoclave or a high-pressure reactor, often with stirring to ensure homogeneity.[\[12\]](#)[\[14\]](#)
- Post-Synthesis Processing:
 - The reactor is cooled to room temperature.
 - The solid product is filtered from the suspension.
 - The product is washed, often with acetone, to remove residual water and prevent carbonation.[\[12\]](#)
 - The final product is dried at a controlled temperature (e.g., 100-110 °C).[\[12\]](#)[\[14\]](#)

Synthesis from Industrial By-products

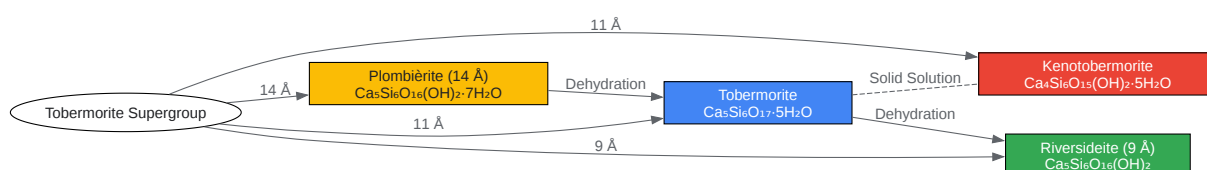
Tobermorite can also be synthesized using industrial wastes as precursors, offering a sustainable route for material production.

- Starting Materials:
 - Calcium source: Calcium silicate slag (CSS).[14]
 - Silica source: Silica fume (SF) or granite sawing powder waste.[12][14]
- Procedure: The general procedure is similar to the hydrothermal synthesis from pure chemicals. The industrial by-products are mixed in a specific ratio to achieve the desired C/S ratio, suspended in water, and treated under hydrothermal conditions.[12][14] For instance, a C/S molar ratio of 0.9 and a liquid-to-solid ratio of 15:1 have been used for synthesis from CSS and SF.[14]

Visualizing Relationships and Workflows

Relationship between Tobermorite Variations

The following diagram illustrates the relationships between the key members of the **Tobermorite** supergroup based on their chemical formulas and hydration states.

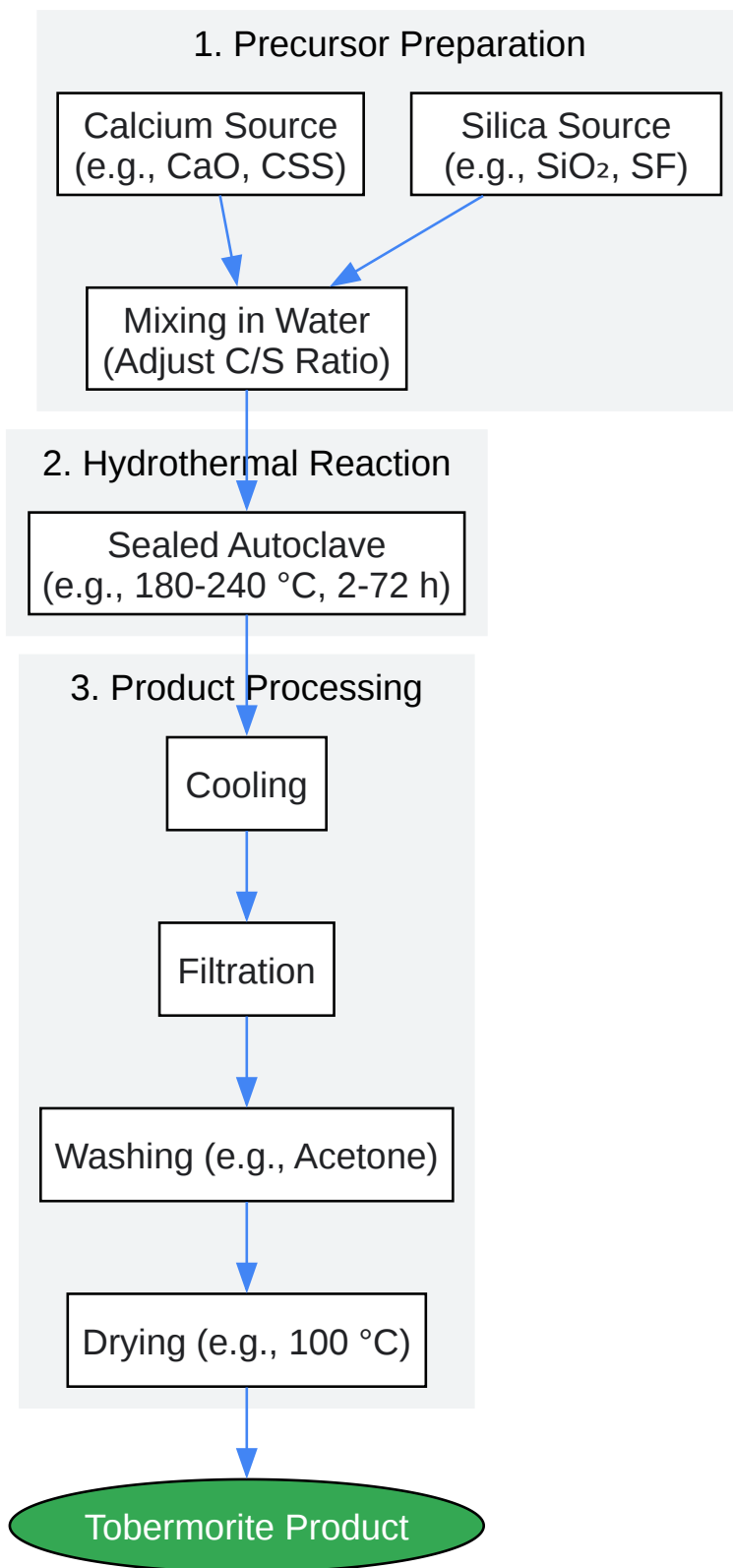


[Click to download full resolution via product page](#)

Caption: Relationships within the **Tobermorite** Supergroup.

Experimental Workflow for Hydrothermal Synthesis

The generalized workflow for the hydrothermal synthesis of **Tobermorite** is depicted in the following diagram.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The tobermorite supergroup: a new nomenclature | Mineralogical Magazine | Cambridge Core [cambridge.org]
- 2. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 3. grokipedia.com [grokipedia.com]
- 4. Tobermorite Crystal Structure [IMAGE] | EurekAlert! Science News Releases [eurekalert.org]
- 5. mindat.org [mindat.org]
- 6. researchgate.net [researchgate.net]
- 7. Tobermorite - Wikipedia [en.wikipedia.org]
- 8. About: Tobermorite [dbpedia.org]
- 9. researchgate.net [researchgate.net]
- 10. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 11. Conventional and microwave assisted hydrothermal syntheses of 11 Å tobermorite - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 12. www2.irmsm.cas.cz [www2.irmsm.cas.cz]
- 13. researchgate.net [researchgate.net]
- 14. Study on Crystal Growth of Tobermorite Synthesized by Calcium Silicate Slag and Silica Fume [mdpi.com]
- To cite this document: BenchChem. [A Deep Dive into Tobermorite: Chemical Composition and Structural Variations]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b576468#chemical-formula-and-variations-of-tobermorite]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com